Proper Disposal of NBQX: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name:	*NBQX*
CAS No.:	*118876-58-7*
Cat. No.:	*B1676998*

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IMMEDIATE SAFETY AND HANDLING:

Before handling **NBQX** (2,3-dioxo-6-nitro-7-sulfamoyl-benzo[f]quinoxaline), it is crucial to consult the substance's Safety Data Sheet (SDS). While one SDS indicates that the substance is not classified as hazardous under the Globally Harmonized System (GHS), others classify it as a skin irritant, a serious eye irritant, and potentially causing respiratory irritation.[1][2] Therefore, appropriate personal protective equipment (PPE), including gloves, eye protection, and a lab coat, should be worn at all times. All handling should be performed in a well-ventilated area or a chemical fume hood.[2] In case of incompatibility, **NBQX** should not be mixed with strong acids or strong oxidizing agents.[2]

Hazard Classification Summary

The hazard ratings for **NBQX** can vary between suppliers. Due to these inconsistencies, it is recommended to handle the compound with caution, adhering to the most stringent safety precautions indicated.

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Hazard Rating System	Health	Fire	Reactivity	Specific Hazards	Source
NFPA	0	0	0	[1]	
HMIS	0	0	0	[1]	
GHS Classification	Skin Irritant (Cat. 2), Eye Irritant (Cat. 2A), STOT SE (Cat. 3)	Not Classified	Not Classified	May cause respiratory irritation.	

Step-by-Step Disposal Protocol

The cardinal rule for the disposal of **NBQX**, like most laboratory chemicals, is to never pour it down the drain or dispose of it in the regular trash.[3][4] **NBQX** must be managed as hazardous chemical waste and disposed of through an approved waste disposal program, typically coordinated by your institution's Environmental Health and Safety (EHRS) department.[2][5]

1. Waste Segregation and Collection:

- Solid Waste: Collect un-used or waste **NBQX** powder in a designated, properly sealed, and clearly labeled waste container.[6]
- Liquid Waste: Solutions containing **NBQX** should be collected in a separate, compatible liquid waste container. Do not mix with other solvent waste streams unless permitted by your institution's waste management guidelines. Pay special attention to segregate it from incompatible materials like strong acids and oxidizers.[2][5]
- Contaminated Materials: Any materials, such as pipette tips, weighing paper, or gloves, that are grossly contaminated with **NBQX** should be collected as solid hazardous waste.

2. Container Labeling: All waste containers must be accurately and clearly labeled. The label should include:

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- The words "Hazardous Waste".
- The full chemical name: "**NBQX**" and/or "2,3-dioxo-6-nitro-7-sulfamoyl-benzo[f]quinoxaline".
- An indication of the hazards (e.g., "Irritant").[2]
- The accumulation start date (the date the first drop of waste was added).[3]

3. Storage: Store the sealed and labeled waste containers in a designated Satellite Accumulation Area (SAA) within the laboratory.[3] This area must be at or near the point of generation and under the control of laboratory personnel. Ensure secondary containment is used to prevent spills from reaching drains.[5]

4. Arrange for Disposal: Once the container is full or waste is no longer being generated, contact your institution's EHRS or equivalent department to schedule a waste pickup.[3] Do not transport hazardous waste outside of the laboratory yourself.[5]

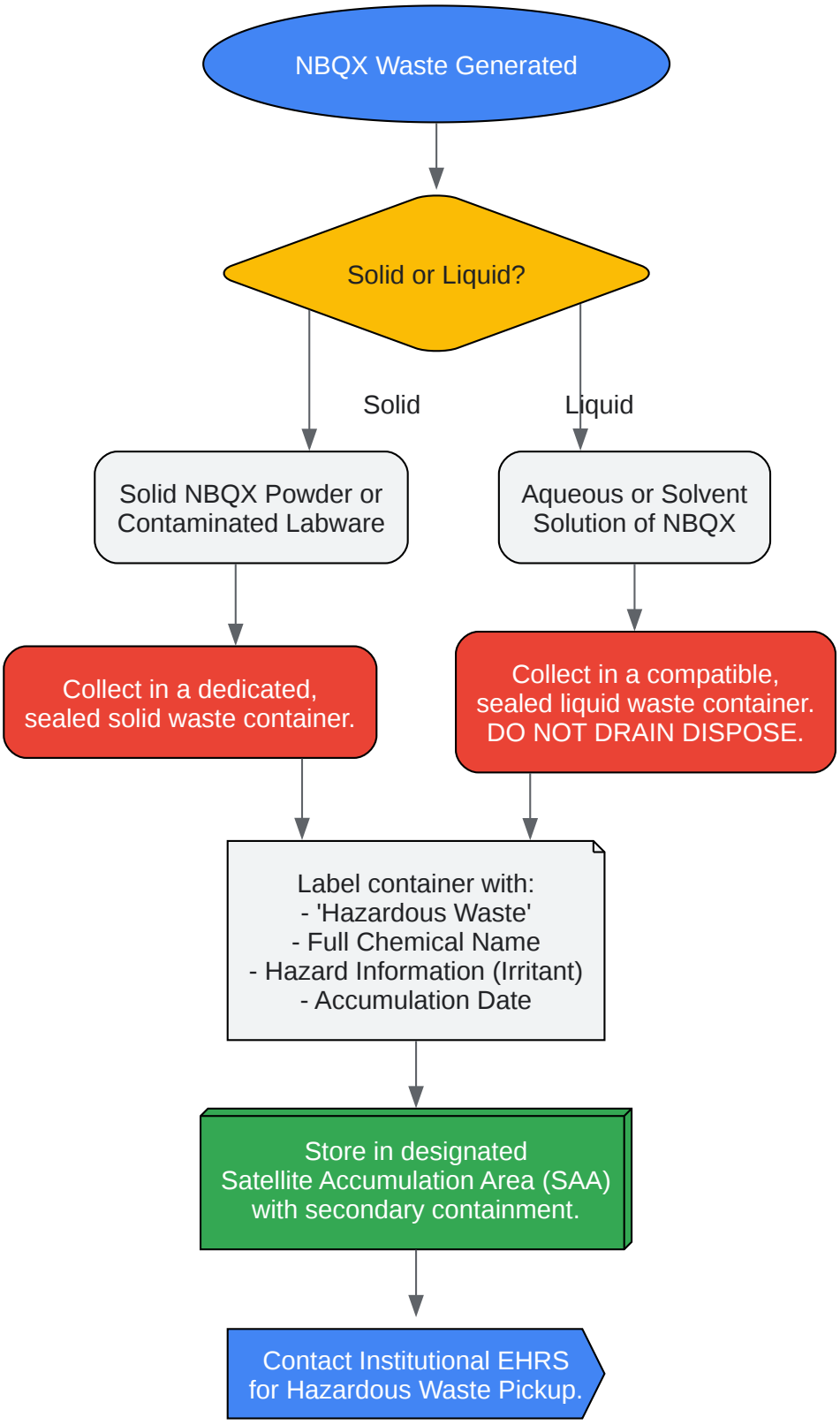
5. Spill Management: In the event of a spill, ensure the area is well-ventilated and evacuate personnel if necessary.[2]

- For solid spills: Carefully sweep or pick up the material mechanically, avoiding dust generation, and place it into a labeled hazardous waste container.[1]
- Clean the affected area thoroughly.[2]
- Prevent any spilled material from entering drains.

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **NBQX** waste in a laboratory setting.

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Caption: Decision workflow for proper **NBQX** waste management.

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